

Commercial Suppliers and Technical Guide for Azinphos-ethyl D10 Reference Standards

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Compound of Interest

Compound Name: Azinphos-ethyl D10

Cat. No.: B15352227

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers for **Azinphos-ethyl D10** reference standards. It also details experimental protocols for its analytical determination and explores the key signaling pathways associated with its mechanism of action.

Commercial Availability of Azinphos-ethyl D10

Azinphos-ethyl D10 is a deuterated analog of the organophosphate insecticide Azinphos-ethyl. It serves as an internal standard for the accurate quantification of Azinphos-ethyl in various matrices. Several reputable suppliers offer this certified reference material.

Supplier	Product Name	Catalog Number	Concentration	Solvent	CAS Number
LGC Standards	Azinphos-ethyl-d10 (diethyl-d10)	TRC-A989782	Neat	-	2732916-08-2
HPC Standards	D10-Azinphos-ethyl solution	680482	100 µg/ml	Acetone	Not specified
Fisher Scientific	Azinphos-ethyl-d10 (diethyl-d10), CDN	30325519	0.005 g	-	2732916-08-2
Alfa Chemistry	Azinphos-ethyl-d10 (diethyl-d10)	Not specified	Not specified	Not specified	Not specified

Analytical Methodologies

The accurate determination of Azinphos-ethyl in complex samples such as food, water, and biological tissues necessitates robust analytical methods. The use of **Azinphos-ethyl D10** as an internal standard is crucial for correcting matrix effects and variations in sample preparation and instrument response.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in a variety of matrices.

Protocol:

- Homogenization: Homogenize 10-15 g of the sample.
- Extraction:

- Place the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate amount of **Azinphos-ethyl D10** internal standard.
- Add a salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate) to induce phase separation.
- Shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the upper acetonitrile layer to a 2 mL or 15 mL centrifuge tube containing a d-SPE sorbent (e.g., primary secondary amine (PSA) to remove organic acids, and C18 for nonpolar interferences).
 - Shake for 30 seconds.
- Centrifugation: Centrifuge at a high speed for 2-5 minutes.
- Analysis: The supernatant is ready for analysis by GC-MS/MS or LC-MS/MS.

Instrumental Analysis: Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)

GC-MS/MS is a powerful technique for the sensitive and selective quantification of Azinphos-ethyl.

Typical GC-MS/MS Parameters:

- Gas Chromatograph (GC):
 - Column: A non-polar or mid-polar capillary column (e.g., HP-5ms, DB-5ms) is commonly used.

- Injector: Splitless injection is typically employed for trace analysis.
- Oven Temperature Program: A temperature gradient is optimized to achieve good chromatographic separation.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Specific precursor-to-product ion transitions for both Azinphos-ethyl and **Azinphos-ethyl D10** are monitored.

Instrumental Analysis: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is another highly sensitive and selective technique suitable for the analysis of Azinphos-ethyl, particularly for compounds that are not amenable to GC analysis.

Typical LC-MS/MS Parameters:

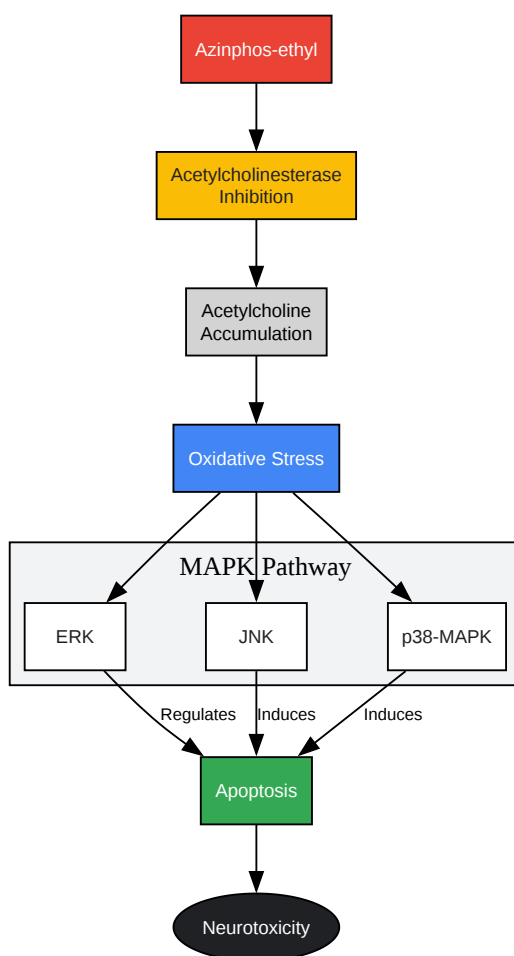
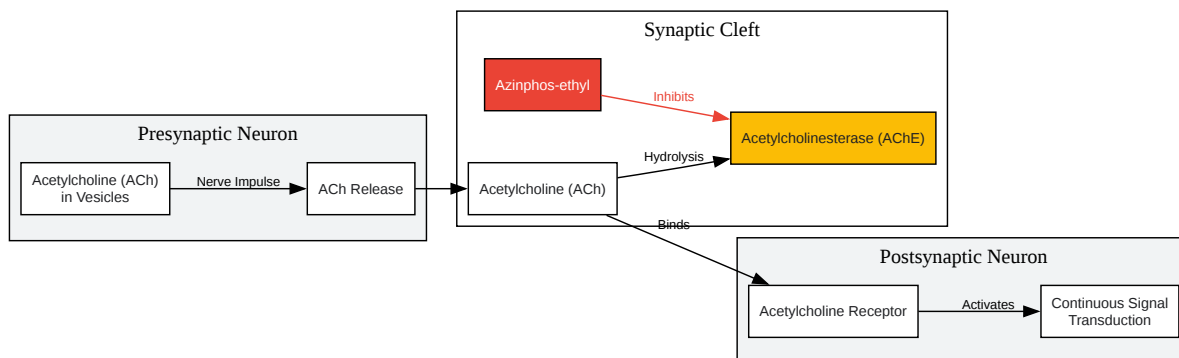
- Liquid Chromatograph (LC):
 - Column: A reversed-phase C18 column is commonly used.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium formate to improve ionization.
- Mass Spectrometer (MS):
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) to monitor specific transitions for the analyte and internal standard.

Signaling Pathways

Azinphos-ethyl, like other organophosphate insecticides, primarily exerts its toxic effects through the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system.^[1] This disruption of cholinergic signaling can lead to a cascade of downstream effects.

Acetylcholinesterase Inhibition Pathway

The primary mechanism of action of Azinphos-ethyl is the irreversible inhibition of acetylcholinesterase (AChE).^[1] This leads to an accumulation of the neurotransmitter acetylcholine (ACh) in the synaptic cleft, resulting in overstimulation of cholinergic receptors and subsequent neurotoxicity.



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References

- 1. Azinphos-ethyl (Ref: BAY 16259) [sitem.herts.ac.uk]
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